Structural Elucidation and Cheminformatic Profiling of Methyl 3-fluoro-2-methoxyisonicotinate

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Compound of Interest

Compound Name:	*Methyl 3-fluoro-2-methoxyisonicotinate*
Cat. No.:	*B7838435*

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Executive Summary

In contemporary medicinal chemistry, the strategic incorporation of fluorine into heteroaromatic scaffolds is a paramount tactic for optimizing pharmacokinetic and pharmacodynamic profiles[1]. **Methyl 3-fluoro-2-methoxyisonicotinate** (CAS: 1214375-56-0) represents a highly functionalized pyridine building block utilized in the synthesis of advanced therapeutics. The presence of the fluorine atom modulates the basicity of the pyridine nitrogen, while the methoxy and methyl ester groups provide versatile vectors for late-stage functionalization and structure-activity relationship (SAR) exploration[2].

This technical guide provides an in-depth analysis of the molecule's cheminformatic representation—specifically its SMILES string—alongside a field-proven synthetic methodology and the mechanistic rationale behind its structural features.

Cheminformatic Representation: The SMILES String

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The Simplified Molecular Input Line Entry System (SMILES) was pioneered by David Weininger in 1988 to translate complex 2D and 3D chemical topologies into a machine-readable, 1D ASCII string[3]. This context-free language relies on graph theory to encode atoms as nodes and bonds as edges[4].

For **Methyl 3-fluoro-2-methoxyisonicotinate**, the canonical SMILES string is: COC(=O)c1ccnc(OC)c1F

Deconstructing the SMILES Syntax

Understanding the causality behind the string generation is critical for computational chemists who must debug parsing errors in virtual screening pipelines:

- COC(=O): This segment defines the methyl ester group at the C4 position. The parsing algorithm reads an aliphatic carbon (C), bonded to an ether oxygen (O), bonded to a carbonyl carbon (C(=O)).
- c1: The lowercase c indicates an aromatic carbon. The 1 designates the opening of the first ring closure (the pyridine core). This is the C4 carbon of the pyridine ring.
- cc: Moving around the ring, these represent the unsubstituted C5 and C6 aromatic carbons.
- n: The aromatic nitrogen atom at position 1.
- c(OC): The C2 aromatic carbon. The parentheses indicate a branch—in this case, the electron-donating methoxy group (-OCH3).
- c1: The C3 aromatic carbon, where the 1 closes the ring initiated at the C4 carbon.
- F: The fluorine atom covalently bonded to the C3 carbon.

Physicochemical Profile

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Property	Value
IUPAC Name	Methyl 3-fluoro-2-methoxypyridine-4-carboxylate
CAS Registry Number	1214375-56-0
PubChem CID	46311252
Molecular Formula	C8H8FNO3
Molecular Weight	185.15 g/mol
Canonical SMILES	COC(=O)c1ccnc(OC)c1F

Data aggregated from standardized chemical databases[5].

Structural Causality in Drug Design (E-E-A-T)

The specific substitution pattern of this molecule is not arbitrary; it is a meticulously designed scaffold for drug discovery[6].

- C3-Fluorine (Inductive Modulation): The highly electronegative fluorine atom exerts a strong inductive electron-withdrawing effect (-I). This significantly lowers the pKa of the adjacent pyridine nitrogen. In physiological environments (pH 7.4), a lower pKa ensures the molecule remains largely un-ionized, drastically improving passive membrane permeability and oral bioavailability[2]. Furthermore, the C-F bond blocks cytochrome P450-mediated oxidative metabolism at the C3 position.

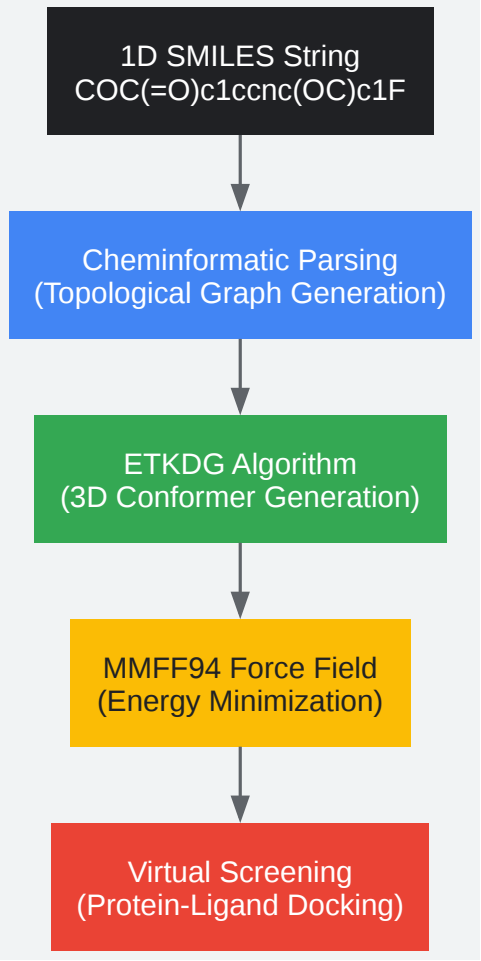
- C2-Methoxy (Electronic Push-Pull): The methoxy group provides resonance donation (+M), counterbalancing the electron-withdrawing nature of the fluorine and the ester. This "push-pull" electronic system stabilizes the aromatic ring and provides a distinct electrostatic potential map, crucial for highly specific hydrogen-bond acceptor interactions in protein binding pockets.

- C4-Methyl Ester (Synthetic Handle): The ester is a prodrug-like moiety or a synthetic precursor. It can be readily hydrolyzed to the corresponding isonicotinic acid or directly converted into amides to probe solvent-exposed regions of a target receptor[7].

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Computational Workflow: From String to Screening

In modern drug discovery, the 1D SMILES string must be accurately translated into a 3D conformation for structure-based drug design (SBDD). The pipeline below illustrates the self-validating algorithmic steps required to prepare **Methyl 3-fluoro-2-methoxyisonicotinate** for in silico docking.



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Computational pipeline converting the 1D SMILES string to 3D conformers for virtual screening.

Synthetic Methodology & Experimental Protocol

Direct Fischer esterification of electron-deficient heteroaromatics like 3-fluoro-2-methoxyisonicotinic acid is often sluggish and low-yielding due to the deactivated nature of the

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carbonyl carbon. To circumvent this, a two-step protocol utilizing an highly reactive acyl chloride intermediate is employed[7].

Step-by-Step Protocol: Synthesis via Acyl Chloride Activation

Objective: Synthesize **Methyl 3-fluoro-2-methoxyisonicotinate** from 3-fluoro-2-methoxyisonicotinic acid.

- Reagent Preparation & Activation:
  - Suspend 3-fluoro-2-methoxyisonicotinic acid (1.0 eq, ~5.0 g) in anhydrous dichloromethane (DCM, 50 mL) under an inert argon atmosphere.
  - Add a catalytic amount of N,N-dimethylformamide (DMF, 0.05 eq). Causality: DMF reacts with the chlorinating agent to form the Vilsmeier-Haack reagent, a highly electrophilic species that accelerates the conversion of the carboxylic acid to the acyl chloride.
  - Cool the reaction flask to 0 °C using an ice bath. Dropwise, add oxalyl chloride (1.2 eq). Causality: Oxalyl chloride is preferred over thionyl chloride here as it operates at lower temperatures and generates volatile byproducts (CO, CO_2, HCl), simplifying purification.
- Acyl Chloride Formation:
  - Allow the reaction to warm to room temperature. Stir for 2–3 hours until gas evolution ceases.
  - Concentrate the mixture in vacuo to remove DCM and excess oxalyl chloride, yielding the crude acyl chloride as a yellow oil.
- Esterification:
  - Re-dissolve the crude intermediate in anhydrous methanol (MeOH, 30 mL) at 0 °C.
  - Slowly add triethylamine (Et_3N, 1.5 eq). Causality: Et_3N acts as an acid scavenger, neutralizing the HCl generated during the nucleophilic acyl substitution, thereby preventing potential cleavage of the acid-sensitive methoxy group.

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- Stir for 1 hour at room temperature.

- Workup & Purification:
  - Evaporate the methanol under reduced pressure. Partition the residue between ethyl acetate (EtOAc, 100 mL) and saturated aqueous $NaHCO_3$ (50 mL).
  - Extract the aqueous layer with EtOAc (2 × 50 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, filter, and concentrate.
  - Purify via silica gel flash chromatography (gradient: 10% to 30% EtOAc in Hexanes) to isolate the pure **Methyl 3-fluoro-2-methoxyisonicotinate**.



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Synthetic workflow for the esterification of 3-fluoro-2-methoxyisonicotinic acid.

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